

purification challenges for 6-hydroxy-9H-purine 3-N-oxide

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 6-HYDROXY-9H-PURINE 3-N-OXIDE

CAS No.: 19765-65-2

Cat. No.: S607013

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Chemical Profile of 6-Hydroxy-9H-purine 3-N-oxide

The table below summarizes the basic identifying information for your compound of interest [1] [2].

| Property | Description |
|-------------------|--|
| CAS Number | 19765-65-2 (also reported as 55402-91-0) [1] [2]. |
| IUPAC Name | 3-hydroxy-7H-purin-6-one [2]. |
| Molecular Formula | C ₅ H ₄ N ₄ O ₂ [1] [2]. |
| Molecular Weight | 152.11 g/mol [1] [2]. |
| SMILES | C1=NC2=C(N1)C(=O)N=CN2O [2]. |
| Synonyms | Hypoxanthine 3-N-oxide; 3-hydroxy-7H-purin-6-one; Schreckstoff [2]. |
| XLogP3 | -0.8 (indicates high hydrophilicity) [2]. |

Purification Troubleshooting Guide

The following guide addresses common challenges that may arise during the purification of **6-hydroxy-9H-purine 3-N-oxide**, based on its known chemical properties and general purification best practices.

| Problem | Possible Cause | Suggested Solution |
|-----------------------------------|--|--|
| Low Recovery Yield | Compound degradation due to improper pH or oxidation [3]. | Work in a controlled, inert atmosphere (e.g., nitrogen or argon) and include reducing agents in buffers [3]. |
| Low Purity / Contamination | Incomplete reaction precursors or co-elution of structurally similar impurities. | Optimize gradient elution with mobile phase modifiers; consider a second orthogonal purification step (e.g., size-exclusion after HPLC) [4]. |
| Compound Decomposition | Instability under acidic/basic conditions or during solvent evaporation [2]. | Avoid pH extremes; use gentle, low-temperature evaporation methods (e.g., lyophilization) for final product [3]. |

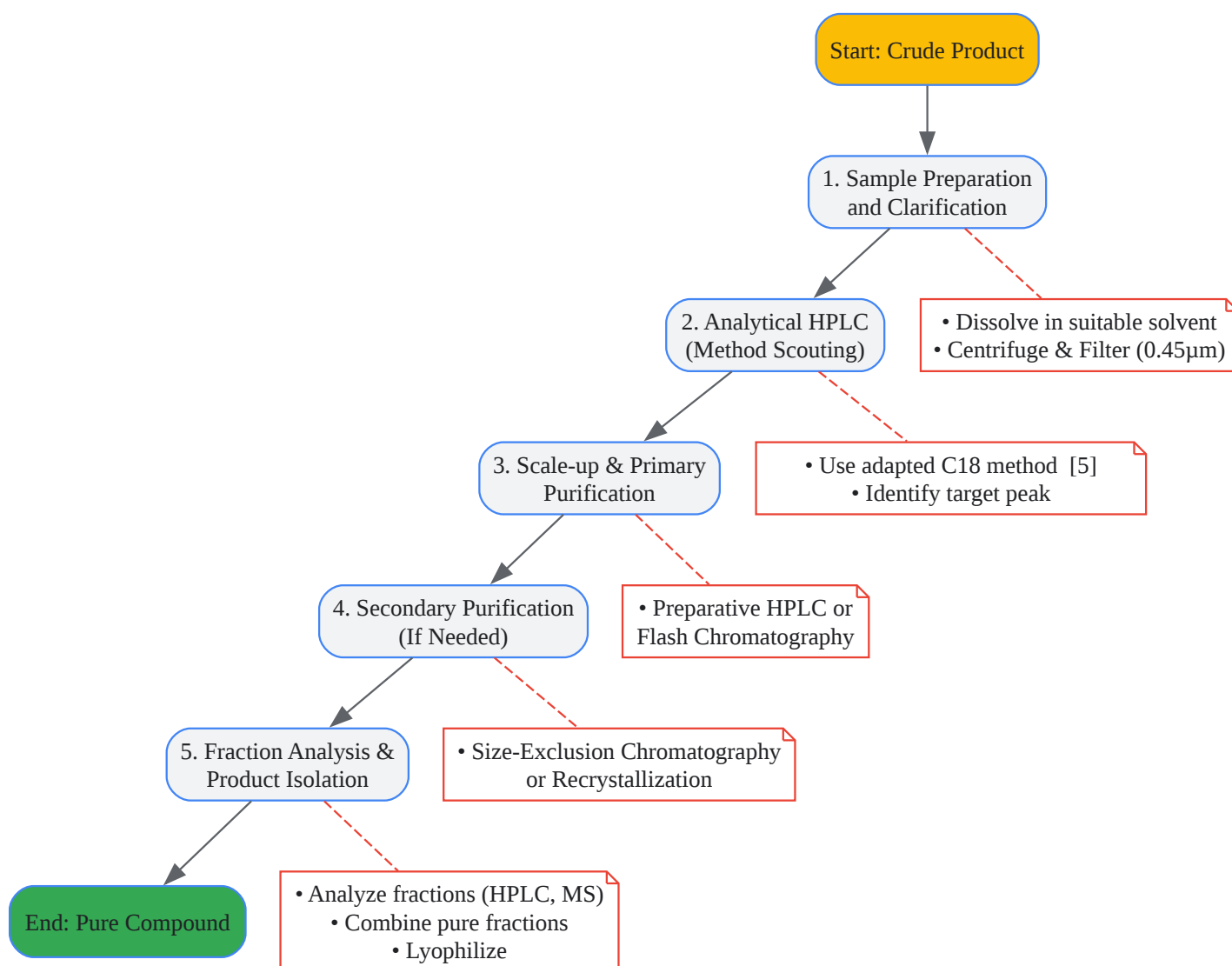
Frequently Asked Questions (FAQs)

- **What are the key chemical properties to consider when handling this compound?** The molecule contains a hydroxyl group and an N-oxide functional group, making it polar and hydrophilic, as indicated by its negative XLogP3 value [2]. It can undergo typical purine derivative reactions, including oxidation, nucleophilic substitution, and dehydration [2].
- **What is a recommended analytical method for quantifying this purine?** While not tested on this specific compound, a robust High-Performance Liquid Chromatography (HPLC) method for purine analysis can be adapted [5]. The method from the literature uses a **C18 column** with a gradient elution of two mobile phases, achieving excellent resolution for adenine, guanine, and their metabolites (xanthine and hypoxanthine) [5]. This protocol can serve as a starting point for developing an analytical method for **6-hydroxy-9H-purine 3-N-oxide**.
- **How can I maintain the stability of my purified compound?** It is crucial to **avoid harsh environmental conditions**. Store the purified compound at low temperatures (e.g., -20°C or -80°C) in

a controlled, anhydrous environment. Protect it from light and air to prevent oxidation and photodegradation [3].

Experimental Workflow for Purification

The general workflow below outlines key steps for purifying **6-hydroxy-9H-purine 3-N-oxide**. You can adapt the specific techniques based on your lab's capabilities.



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Seeking Further Information

The information available on the specific purification of **6-hydroxy-9H-purine 3-N-oxide** is limited. For more in-depth guidance, I suggest:

- **Consulting Specialized Suppliers:** Reach out to the technical support teams of chemical suppliers like **BOC Sciences** or **Smolecule** [1] [2]. They may have unpublished data or practical experience with this compound.
- **Searching Broader Literature:** Look for purification methods used for structurally similar compounds, such as hypoxanthine, xanthine, or other N-oxide-containing molecules.

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References

1. CAS 55402-91-0 6-Hydroxy-9H-purine 3-N-oxide [bocsci.com]
2. Buy 6-HYDROXY-9H-PURINE 3-N-OXIDE | 19765-65-2 [smolecule.com]
3. Protein Purification Troubleshooting & Best Practices [bostonind.com]
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